

Commercial Suppliers and Technical Guide for Methiocarb-d3 Analytical Standard

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Compound of Interest

Compound Name: Methiocarb-d3

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **Methiocarb-d3** analytical standard, a crucial component in the accurate quantification of Methiocarb residues in various matrices. This document is intended for researchers, scientists, and professionals in drug development and food safety analysis who require reliable reference materials for their work.

Introduction to Methiocarb and the Role of an Isotope-Labeled Internal Standard

Methiocarb is a carbamate pesticide used as an insecticide, molluscicide, and avicide. Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for Methiocarb in food and environmental samples. Accurate and reliable quantification of these residues is paramount for ensuring consumer safety and environmental protection.

The use of a stable isotope-labeled internal standard, such as **Methiocarb-d3**, is the gold standard for quantitative analysis by mass spectrometry (MS). **Methiocarb-d3** is chemically identical to Methiocarb but has three deuterium atoms replacing three hydrogen atoms on the N-methyl group. This mass difference allows it to be distinguished from the native analyte by the mass spectrometer. By adding a known amount of **Methiocarb-d3** to a sample prior to extraction and analysis, it can compensate for variations in sample preparation, matrix effects,

and instrument response, leading to more accurate and precise quantification of the target analyte.

Commercial Suppliers of Methiocarb-d3 Analytical Standard

A number of reputable chemical suppliers offer **Methiocarb-d3** analytical standard, often certified under quality management systems such as ISO 17034, ensuring its traceability and reliability. The following table summarizes key information from several commercial suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Format	Additional Information
WITEGA Laboratoire	Methiocarb-D3	1581694-94-1	C ₁₁ H ₁₂ D ₃ N O ₂ S	228.33	Not specified	Traceable reference standard for residue analysis, suitable for LC-MS/MS and GC-MS calibration. [1]
LGC Standards	Methiocarb D3 (N-methyl D3)	1581694-94-1	C ₁₁ H ₁₂ D ₃ N O ₂ S	228.33	Neat	Produced in accordance with ISO 17034.
Sigma-Aldrich (PESTANA L®)	Methiocarb-(N-methyl-d3)	1581694-94-1	C ₁₁ H ₁₂ D ₃ N O ₂ S	228.33	Neat	Analytical standard grade. [2]
Cayman Chemical	Methiocarb-d ₃	1581694-94-1	C ₁₁ H ₁₂ D ₃ N O ₂ S	228.3	Solid	Purity: ≥98%
Clearsynth	Methiocarb-d3	1581694-94-1	C ₁₁ H ₁₂ D ₃ N O ₂ S	Not specified	Not specified	Accompanied by a Certificate of Analysis.

Experimental Protocols

The following sections provide detailed methodologies for the use of **Methiocarb-d3** as an internal standard in the analysis of Methiocarb in food matrices, primarily using the QuEChERS extraction method followed by LC-MS/MS analysis.

Preparation of Standard Solutions

- Primary Stock Solution of **Methiocarb-d3** (e.g., 100 µg/mL):
 - Accurately weigh approximately 1 mg of the neat **Methiocarb-d3** analytical standard.
 - Dissolve the weighed standard in a suitable solvent, such as acetonitrile or methanol, in a 10 mL volumetric flask.
 - Ensure the standard is fully dissolved before making the solution up to the mark.
 - Store the stock solution at -20°C in an amber vial.
- Working Internal Standard (IS) Solution (e.g., 1 µg/mL):
 - Dilute the primary stock solution with the appropriate solvent (typically the same as used for the calibration standards, e.g., acetonitrile) to achieve the desired concentration.
 - This working solution will be used to spike the samples and calibration standards.
- Calibration Standards:
 - Prepare a series of calibration standards by diluting a certified reference material of non-labeled Methiocarb with a suitable solvent.
 - The concentration range should bracket the expected concentration of Methiocarb in the samples.
 - Spike each calibration standard with the working IS solution to have a constant concentration of **Methiocarb-d3** in each standard.

Sample Preparation using QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

- Sample Homogenization:
 - Homogenize a representative portion of the food sample (e.g., fruits, vegetables) to a uniform consistency.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add a known volume of the **Methiocarb-d3** working IS solution (e.g., 100 μ L of a 1 μ g/mL solution).
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate).
 - Immediately cap and shake the tube vigorously for 1 minute.
 - Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant (e.g., 6 mL) and transfer it to a 15 mL centrifuge tube containing d-SPE cleanup sorbents. The type and amount of sorbent will depend on the matrix (e.g., for general food matrices, 900 mg MgSO_4 and 150 mg primary secondary amine (PSA)).
 - Vortex the tube for 30 seconds.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Final Extract Preparation:

- Take an aliquot of the cleaned-up extract (e.g., 1 mL) and transfer it to an autosampler vial.
- The extract may be directly injected or further diluted if necessary. In some cases, the solvent may be evaporated and reconstituted in a mobile phase-compatible solvent.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions (Example):
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m particle size).
 - Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
 - Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
 - Gradient: A suitable gradient to separate Methiocarb from matrix interferences (e.g., start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and then re-equilibrate).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Methiocarb: Select at least two specific precursor-to-product ion transitions for quantification and confirmation (e.g., m/z 226.1 \rightarrow 169.1 for quantification and m/z 226.1 \rightarrow 121.1 for confirmation).
 - **Methiocarb-d3**: Monitor the corresponding transition for the deuterated standard (e.g., m/z 229.1 \rightarrow 172.1).

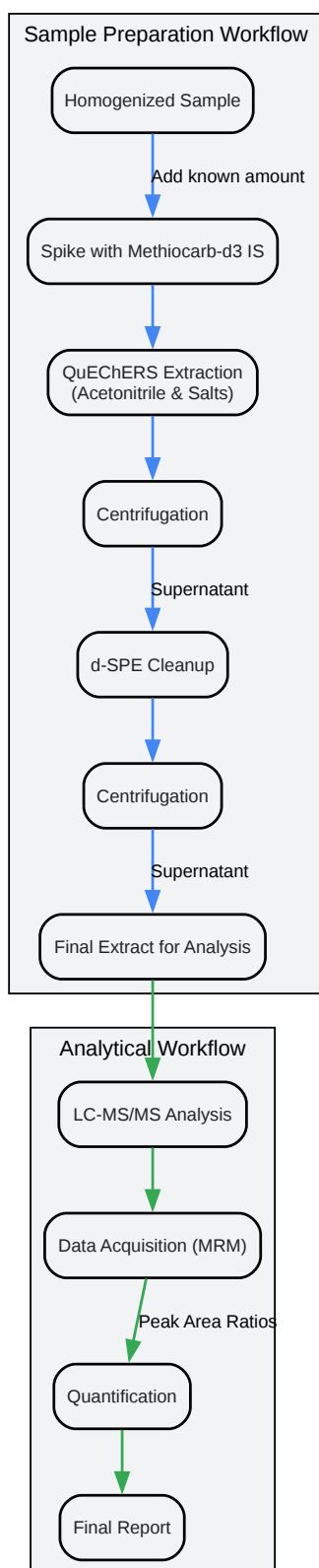
- Optimize other MS parameters such as collision energy and declustering potential for maximum sensitivity.

Data Analysis

- Integrate the peak areas for the quantifier MRM transitions of both Methiocarb and **Methiocarb-d3**.
- Calculate the response ratio (Area of Methiocarb / Area of **Methiocarb-d3**).
- Construct a calibration curve by plotting the response ratio against the concentration of the non-labeled Methiocarb in the calibration standards.
- Determine the concentration of Methiocarb in the samples by interpolating their response ratios from the calibration curve.

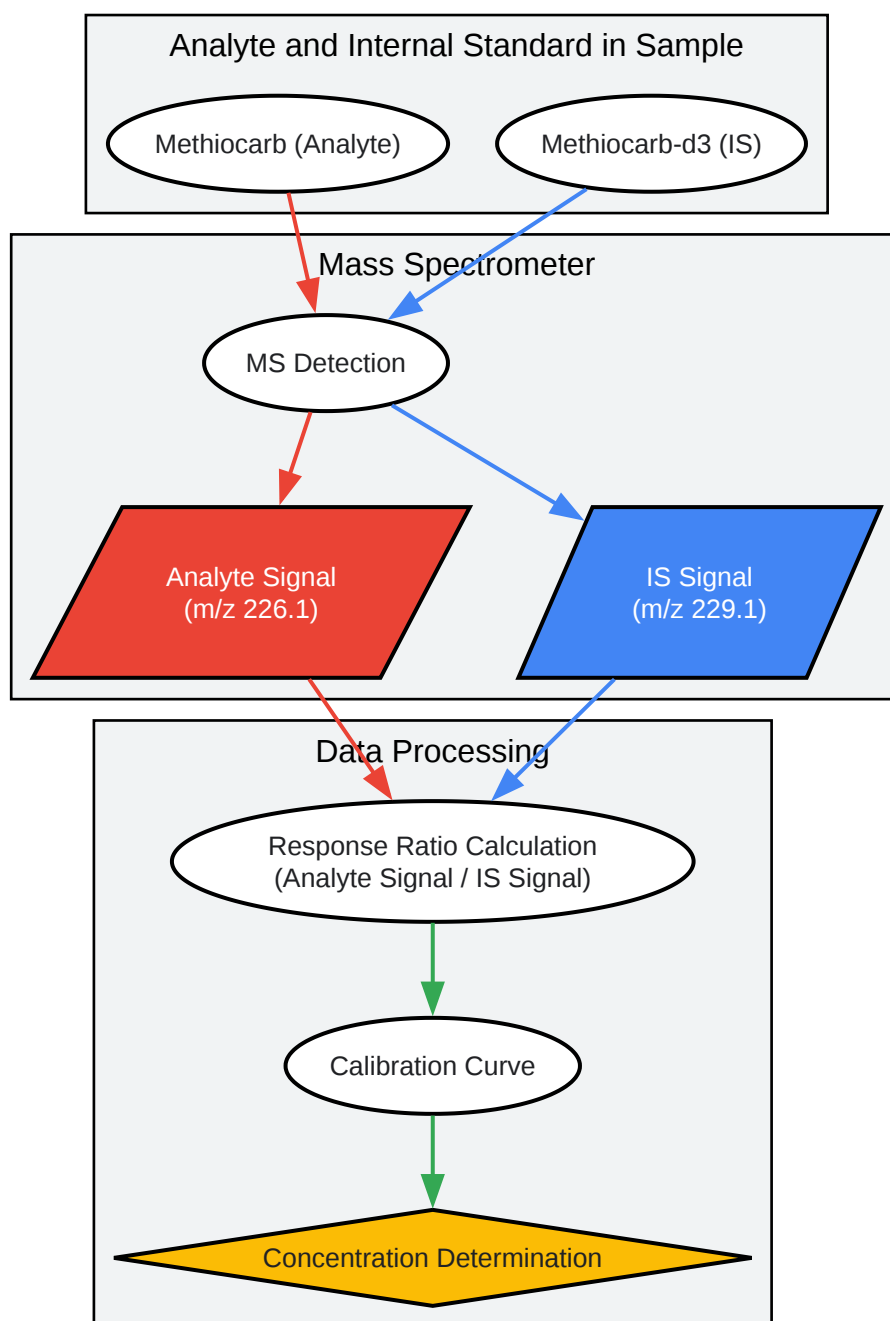
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the overall workflow for using a **Methiocarb-d3** analytical standard and a conceptual representation of its role in the analytical signaling pathway.



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Caption: General workflow for the analysis of Methiocarb using a deuterated internal standard.



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Caption: Conceptual signaling pathway for quantification using an internal standard.

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References

- 1. Methiocarb-D3 - Traceable Reference Standard for Residue Analysis (CAS 1581694-94-1) [witega.de]
- 2. Methiocarb-(N-methyl-d3) PESTANAL , analytical standard 1581694-94-1 [sigmaaldrich.com]
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